Introduction: The Role of Perfluorinated Acyl Chlorides in Modern Chemistry

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Compound of Interest

Compound Name:	*Perfluorononanoyl chloride*
CAS No.:	*52447-23-1*
Cat. No.:	*B1305854*

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Perfluorononanoyl chloride (PFNC) is a highly reactive organofluorine compound that serves as a critical building block in synthetic chemistry. Its structure is characterized by a nine-carbon chain fully saturated with fluorine atoms, terminating in an acyl chloride functional group. This unique combination of a stable, lipophilic perfluorinated tail and a highly reactive chemical handle makes it an invaluable reagent for introducing the heptadecafluorononyl moiety into a wide range of molecules. For professionals in drug development and materials science, the strategic incorporation of such perfluoroalkyl chains can dramatically alter a molecule's physicochemical properties, enhancing metabolic stability, modulating lipophilicity, and improving bioavailability. This guide provides a comprehensive technical overview of **perfluorononanoyl chloride**, from its fundamental properties to its practical application, grounded in established chemical principles.

Core Identification and Molecular Structure

Precise identification is paramount for regulatory compliance, procurement, and experimental reproducibility. **Perfluorononanoyl chloride** is unambiguously identified by its CAS Registry Number.

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- CAS Number: 52447-23-1[1][2][3][4][5][6]
- Molecular Formula: $C_9ClF_{17}O$[1][2][3][5][6][7]
- Synonyms: Heptadecafluorononanoyl chloride, Perfluoropelargonic acid chloride[1][5][6]
- IUPAC Name: 2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-heptadecafluorononanoyl chloride[6]

The molecular structure consists of a C8 perfluoroalkyl chain attached to a carbonyl chloride group. The extensive fluorination creates a strong inductive effect, withdrawing electron density from the carbonyl carbon and making it exceptionally electrophilic and thus highly susceptible to nucleophilic attack.

Caption: 2D Molecular Structure of **Perfluorononanoyl Chloride**.

Physicochemical Properties

The physical properties of **perfluorononanoyl chloride** are dominated by its fluorinated nature, leading to a high molecular weight and density, with limited intermolecular forces beyond dispersion forces.

Property	Value	Source
Molecular Weight	482.52 g/mol	[1][2][6][7]
Appearance	Colorless Liquid	[1]
Boiling Point	69 °C	[1][7]
Density	1.731 g/cm³	[1]
Refractive Index	1.293	[1]
Flash Point	47.4 °C	[1]
Vapor Pressure	3.12 mmHg at 25°C	[1]

Synthesis and Reactivity

Synthesis

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Perfluorononanoyl chloride is typically synthesized from its corresponding carboxylic acid, perfluorononanoic acid (PFNA), or its salts. The conversion of a carboxylic acid to an acyl chloride is a standard transformation in organic chemistry, often employing reagents like thionyl chloride ($SOCl_2$) or oxalyl chloride ($(COCl)_2$). The high purity required for pharmaceutical and research applications necessitates a robust and clean conversion. A general pathway involves reacting the starting fluorine-containing carboxylate with an appropriate acylating chlorination reagent.[1]

Caption: Generalized Synthetic Workflow for **Perfluorononanoyl Chloride**.

Reactivity

The primary utility of **perfluorononanoyl chloride** lies in its high reactivity as an acylating agent.

- Reaction with Nucleophiles: It readily reacts with a wide range of nucleophiles, including alcohols (to form esters), amines (to form amides), and water.
- Moisture Sensitivity: The reaction with water leads to rapid hydrolysis back to perfluorononanoic acid and hydrochloric acid.[1] This necessitates handling the compound under anhydrous (moisture-free) conditions to preserve its integrity and prevent the release of corrosive HCl gas.
- Electrophilicity: The C_9F_{17}- group's powerful electron-withdrawing nature makes the carbonyl carbon highly electrophilic, driving reactions even with weak nucleophiles.

Applications in Research and Drug Development

The incorporation of perfluoroalkyl chains into bioactive molecules is a well-established strategy in medicinal chemistry to enhance drug-like properties.[8] **Perfluorononanoyl chloride** is a key reagent for achieving this modification.

- Pharmaceutical Intermediate: It is used to attach the C_9F_{17}- group to a drug candidate.[1] This modification can:
  - Increase Metabolic Stability: The carbon-fluorine bond is exceptionally strong, making the perfluorinated tail resistant to metabolic degradation by enzymes such as Cytochrome

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P450s.

- Enhance Bioavailability and Lipophilicity: The fluorinated chain can improve a drug's ability to cross lipid membranes, which is crucial for absorption and distribution, including passage across the blood-brain barrier.[1][8]
- Modulate Acidity/Basicity: The inductive effect can alter the pKa of nearby functional groups, which can be used to fine-tune solubility and receptor binding.

- Surfactant Synthesis: It serves as a precursor for manufacturing high-performance fluorosurfactants used in applications requiring extreme stability and surface tension reduction.[1]
- Other Industries: It also finds use as an intermediate in the synthesis of specialized pesticides and as a component in fire-fighting foams, where the stability of the perfluorinated chain is highly valued.[1]

Experimental Protocol: Synthesis of a Perfluorononanamide

This section provides a representative, self-validating protocol for the acylation of a primary amine with **perfluorononanoyl chloride**. The causality for each step is explained to ensure scientific integrity.

Objective: To synthesize N-benzyl-2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-heptadecafluorononanamide.

Materials:

- **Perfluorononanoyl chloride** (PFNC)
- Benzylamine
- Triethylamine (TEA), anhydrous
- Dichloromethane (DCM), anhydrous
- 1M Hydrochloric Acid (HCl)

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- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Step-by-Step Methodology

- Reaction Setup (Anhydrous Conditions):
  - Action: A 100 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet is flame-dried under vacuum and allowed to cool under a positive pressure of nitrogen.
  - Causality: Acyl chlorides are highly moisture-sensitive.[1] Excluding atmospheric water is critical to prevent hydrolysis of the starting material, which would reduce yield and generate corrosive HCl.
- Reagent Addition:
  - Action: To the flask, add anhydrous DCM (30 mL), benzylamine (1.0 eq), and anhydrous triethylamine (1.2 eq). Cool the stirring solution to 0 °C in an ice bath.
  - Causality: DCM is a suitable aprotic solvent that will not react with the acyl chloride. Triethylamine is a non-nucleophilic base used to scavenge the HCl byproduct generated during the reaction, preventing it from protonating the benzylamine starting material and rendering it non-nucleophilic. Cooling the reaction controls the initial exotherm.
- Acylation Reaction:
  - Action: Add **perfluorononanoyl chloride** (1.05 eq) dissolved in anhydrous DCM (10 mL) dropwise to the cooled solution over 15 minutes via a dropping funnel. After addition, allow the reaction to warm to room temperature and stir for 2 hours.
  - Causality: Dropwise addition prevents a rapid temperature increase from the exothermic reaction. Using a slight excess of the acyl chloride ensures the complete consumption of the more valuable amine. Stirring for 2 hours allows the reaction to proceed to completion.
- Reaction Quench and Workup:

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- Action: Quench the reaction by slowly adding 20 mL of deionized water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1M HCl (2 x 20 mL), saturated $NaHCO_3$ (2 x 20 mL), and brine (1 x 20 mL).
- Causality: The HCl wash removes excess triethylamine and any unreacted benzylamine. The $NaHCO_3$ wash neutralizes any remaining acidic species. The brine wash removes bulk water from the organic layer before the final drying step.

- Drying and Solvent Removal:
  - Action: Dry the separated organic layer over anhydrous $MgSO_4$, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator.
  - Causality: $MgSO_4$ is a drying agent that removes residual water. Rotary evaporation efficiently removes the volatile DCM solvent to yield the crude product.
- Purification and Validation:
  - Action: Purify the crude solid by recrystallization or column chromatography. Characterize the final product by ^{1}H NMR, ^{19}F NMR, and mass spectrometry to confirm its structure and purity.
  - Causality: Purification removes any remaining impurities. Spectroscopic and spectrometric analysis provides definitive proof of the target molecule's identity, validating the success of the synthesis.

Caption: Experimental Workflow for Amide Synthesis using PFNC.

Safety, Handling, and Storage

Perfluorononanoyl chloride is a hazardous chemical that requires strict safety protocols. It is classified as corrosive, toxic if swallowed, and an irritant to the skin, eyes, and respiratory system.[2][6][7]

- Handling:
  - Always handle in a well-ventilated chemical fume hood.[9]

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- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[10]
- Avoid inhalation of vapors and direct contact with skin and eyes.[9] In case of contact, flush the affected area immediately with copious amounts of water.[10]

- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.
  - Crucially, store away from moisture and water, as it reacts to produce corrosive gas.[1]
  - The compound is designated under UN 2810, indicating it is a toxic and corrosive liquid that requires appropriate transportation and disposal procedures.[1][2]

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